

An In-depth Technical Guide to the Isomers of 2-Hydroxypropyl Acrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxypropyl acrylate

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This technical guide provides a comprehensive overview of the isomers of **2-hydroxypropyl acrylate** (2-HPMA), primarily targeting researchers, scientists, and professionals in drug development. This document delves into the chemical and physical characteristics, synthesis, and toxicological profiles of the main isomers found in commercial 2-HPMA.

Introduction to 2-Hydroxypropyl Acrylate and its Isomers

2-Hydroxypropyl acrylate is a key monomer utilized in the synthesis of various polymers. Commercial-grade 2-HPMA is not a single compound but rather a mixture of two structural isomers: **2-hydroxypropyl acrylate** (major component) and 1-hydroxypropan-2-yl acrylate (also referred to as 1-methyl-2-hydroxyethyl acrylate)[1][2]. The typical ratio of these isomers in commercial products is approximately 75-80% **2-hydroxypropyl acrylate** and 20-25% 1-hydroxypropan-2-yl acrylate[1][2].

The presence of both a hydroxyl and an acrylate group in their structures imparts valuable properties to the resulting polymers, including hydrophilicity, improved adhesion, and sites for cross-linking[3]. These characteristics make them suitable for a wide range of applications, including the manufacturing of thermosetting coatings, adhesives, textiles, and biomedical hydrogels[3][4][5].

Physicochemical Characteristics

The isomers of **2-hydroxypropyl acrylate** are clear, colorless to light-yellow liquids with a sweetish, solvent-like odor^[4]. While many reported physical and chemical properties pertain to the commercial mixture, this section aims to distinguish between the individual isomers where possible.

Comparative Data of 2-HPMA Isomers and the Commercial Mixture

Property	2-Hydroxypropyl acrylate	1-Hydroxypropan-2-yl acrylate	Commercial Mixture
IUPAC Name	2-hydroxypropyl prop-2-enoate	1-hydroxypropan-2-yl prop-2-enoate	Mixture
Synonyms	beta-Hydroxypropyl acrylate, 1,2-Propanediol, 1-acrylate	2-hydroxy-1-methylethyl acrylate	Propylene glycol monoacrylate
CAS Number	999-61-1	2918-23-2	25584-83-2
Molecular Formula	C ₆ H ₁₀ O ₃	C ₆ H ₁₀ O ₃	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol [6]	130.14 g/mol	130.14 g/mol [5][7]
Boiling Point	70 °C at 2 mmHg[4]	-	77 °C at 5 mmHg, 205.7 °C at 1013 hPa[1][7]
Density	1.05 g/cm ³ at 25 °C[4]	-	1.044 - 1.049 g/cm ³ at 25 °C[1][7]
Refractive Index	1.4470 at 20 °C[4]	-	1.445 at 20 °C
Flash Point	97 °C (closed cup)[2]	-	99 °C (closed cup)[7]
Water Solubility	Miscible[4]	-	307 g/L at 25 °C (considered miscible) [1]
log Kow (Octanol/Water Partition Coefficient)	0.35[4]	-	0.35[1]

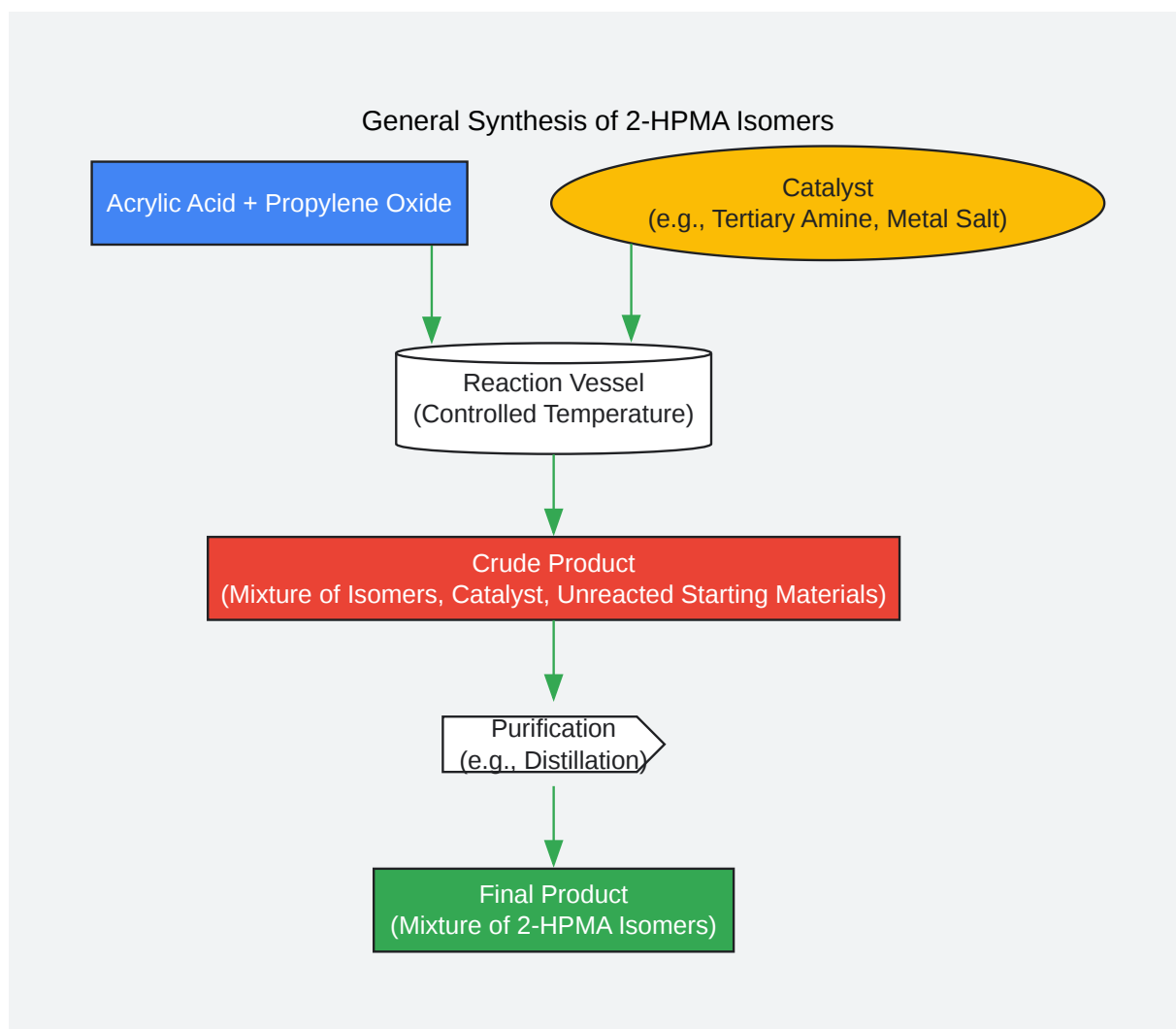
Synthesis and Experimental Protocols

The industrial synthesis of **2-hydroxypropyl acrylate** isomers involves the reaction of acrylic acid with propylene oxide[4]. This reaction typically yields a mixture of the two isomers. The synthesis of the individual, pure isomers would require specific synthetic routes or efficient separation of the mixture.

General Synthesis of 2-HPMA Isomer Mixture

The reaction is catalyzed by various compounds, including tertiary amines, quaternary ammonium salts, and metal salts^[4]. The process generally involves the ring-opening of the propylene oxide epoxide by acrylic acid.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of 2-HPMA isomers.

Experimental Protocol for Synthesis (General)

- **Charging the Reactor:** A reaction vessel equipped with a stirrer, thermometer, and reflux condenser is charged with acrylic acid and a suitable polymerization inhibitor (e.g., hydroquinone).
- **Addition of Catalyst:** The catalyst is added to the reactor.
- **Addition of Propylene Oxide:** Propylene oxide is slowly added to the reaction mixture while maintaining a controlled temperature to manage the exothermic reaction.
- **Reaction:** The mixture is stirred at a specific temperature for a set period to ensure complete reaction.
- **Purification:** The crude product is then purified, typically by vacuum distillation, to remove unreacted starting materials, catalyst, and byproducts.

Analytical Separation of Isomers

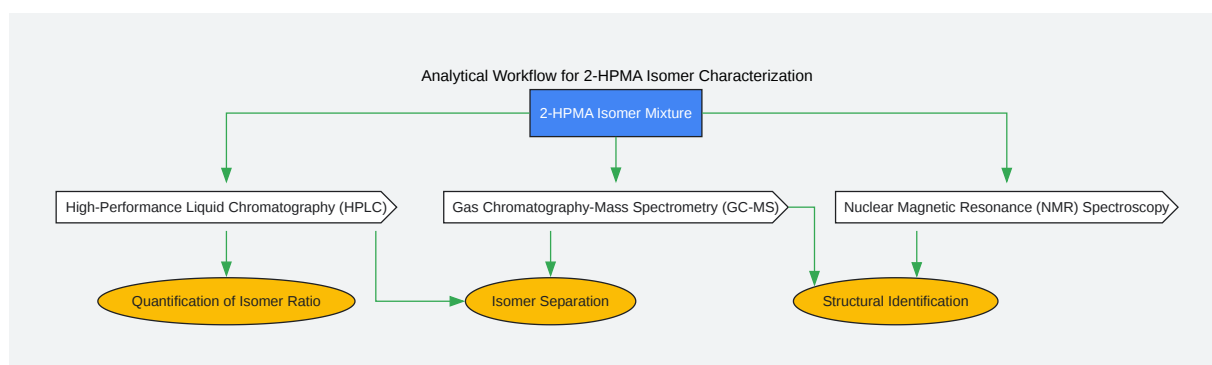
The separation and quantification of the **2-hydroxypropyl acrylate** and 1-hydroxypropan-2-yl acrylate isomers are typically achieved using chromatographic techniques.

Experimental Protocol for HPLC Separation:

- **Instrumentation:** A standard High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- **Column:** A reverse-phase C18 column is commonly used[8].
- **Mobile Phase:** A mixture of acetonitrile and water, often with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility), is used as the mobile phase[8].
- **Detection:** UV detection at a wavelength of around 210 nm.
- **Procedure:**
 - Prepare a standard solution of the 2-HPMA isomer mixture in the mobile phase.

- Inject the sample onto the HPLC column.
- Elute the isomers using the specified mobile phase composition and flow rate.
- Detect the separated isomers using the UV detector. The two isomers will have distinct retention times, allowing for their quantification.

Experimental Workflow for Analytical Characterization:



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Caption: Workflow for the analytical characterization of 2-HPMA isomers.

Toxicological Profile

The toxicological data for **2-hydroxypropyl acrylate** primarily pertains to the isomer mixture. The acute toxicity is considered moderate, and it is a known skin and eye irritant^[1].

Acute Toxicity

Route of Exposure	Species	LD50 / LC50	Reference
Oral	Rat	820 mg/kg bw	[1]
Dermal	Rabbit	306 mg/kg bw	[1]
Inhalation	Rat	No deaths at saturated vapor for 8 hours	[1]

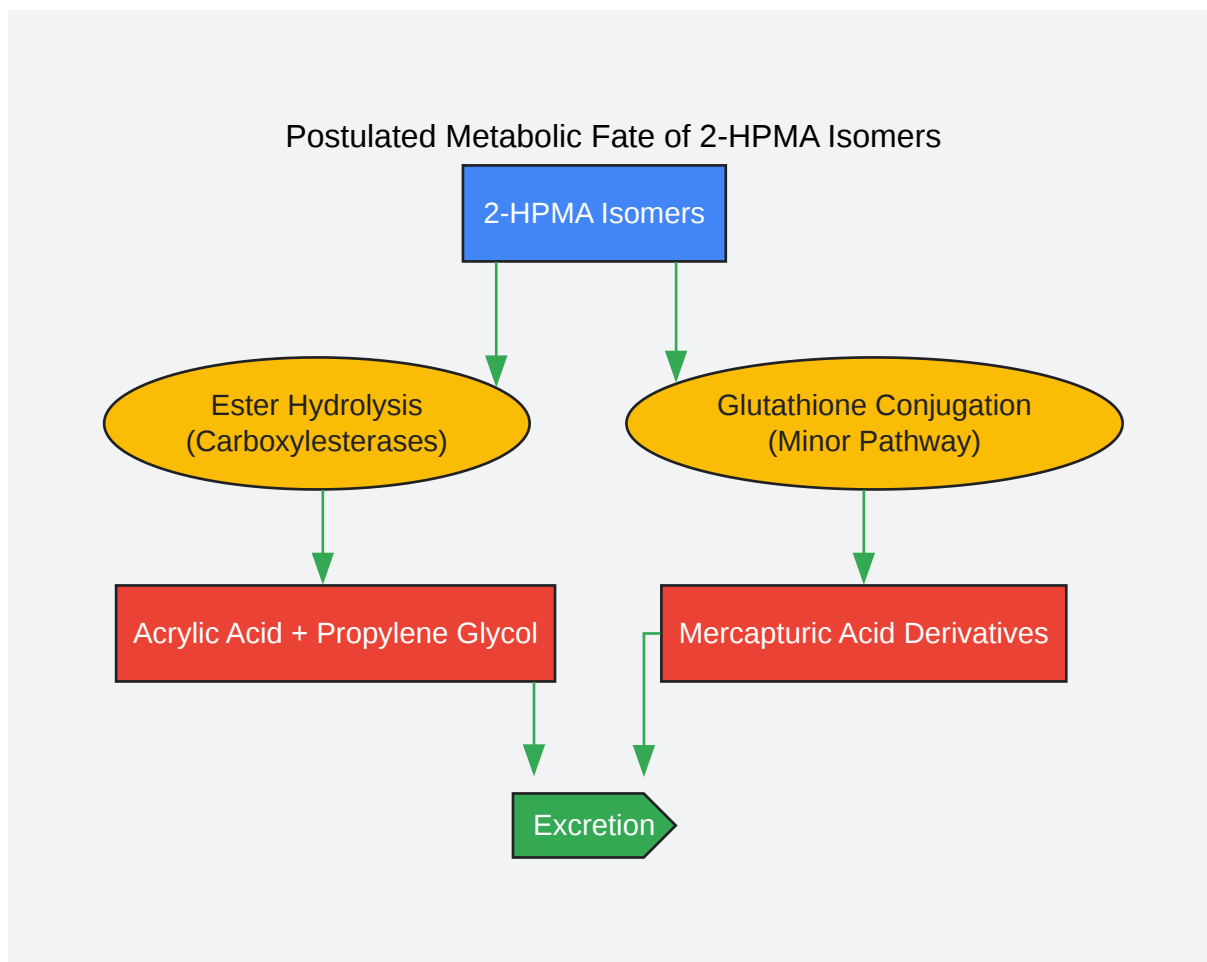
Irritation and Sensitization

2-Hydroxypropyl acrylate is classified as a severe skin irritant[1]. Direct contact can cause redness, pain, and blisters[7]. It is also a severe eye irritant, with the potential to cause corneal injury[1]. Furthermore, there is evidence to suggest that it can act as a skin sensitizer[1][2].

Metabolism

Specific metabolism studies on the individual isomers of **2-hydroxypropyl acrylate** are limited. However, by analogy with other acrylates like 2-hydroxyethyl acrylate (HEA), the primary metabolic pathway is expected to be hydrolysis of the ester bond by carboxylesterases to form acrylic acid and propylene glycol[9]. A minor pathway may involve conjugation with glutathione[9].

Logical Diagram of Postulated Metabolic Fate:



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Caption: Postulated metabolic pathways for 2-HPMA isomers.

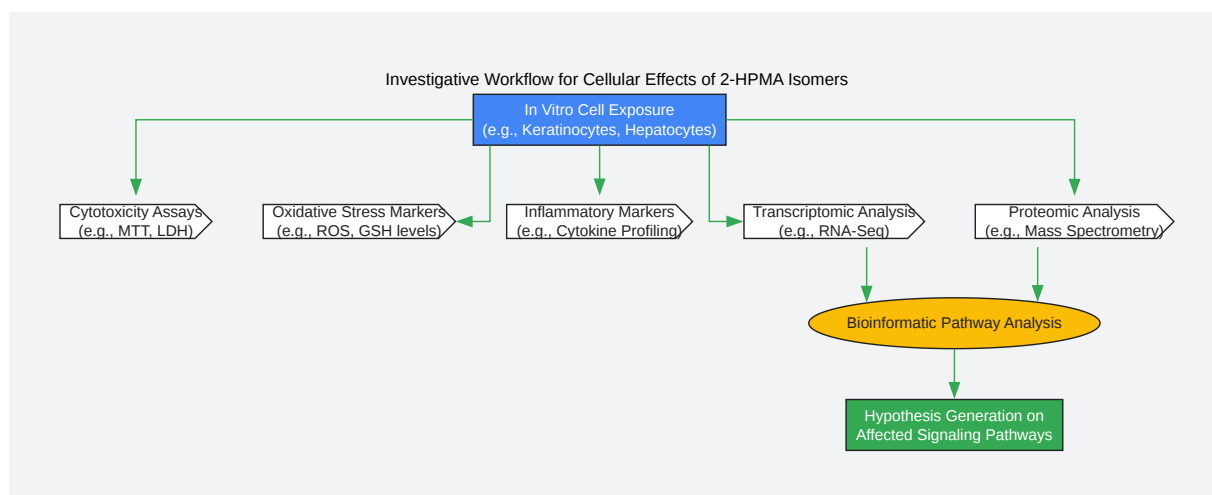
Signaling Pathways

Currently, there is a lack of specific information in the public domain detailing the direct interaction of **2-hydroxypropyl acrylate** isomers with specific cellular signaling pathways. The observed toxicity is primarily attributed to the reactive nature of the acrylate moiety, which can lead to non-specific cellular damage through Michael addition reactions with cellular nucleophiles like proteins and glutathione. This can induce oxidative stress and inflammatory responses. However, a specific signaling cascade that is a primary target has not been elucidated.

Future research in this area would be valuable to understand the molecular mechanisms underlying the toxicity and sensitizing potential of these compounds. A logical approach to

investigating these effects is outlined below.

Logical Workflow for Investigating Cellular Effects:



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Caption: A logical workflow for investigating the cellular and molecular effects of 2-HPMA isomers.

Conclusion

The isomers of **2-hydroxypropyl acrylate** are important industrial chemicals with a range of applications. While their general characteristics as a mixture are well-documented, a deeper understanding of the distinct properties and biological effects of the individual isomers is an area that warrants further investigation. This guide provides a summary of the current knowledge and highlights the need for more detailed research into their specific toxicological

profiles and interactions with cellular systems. Such information will be crucial for a more refined risk assessment and the development of safer materials and handling practices.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Isomers of 2-Hydroxypropyl Acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219563#isomers-of-2-hydroxypropyl-acrylate-and-their-characteristics>]

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